Single-Crystal X-ray Diffraction (SCXRD): The Gold Standard for Structural Elucidation

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Compound of Interest

Compound Name:	*2-Hydroxyquinoline-4-carboxamide*
CAS No.:	*119438-96-9*
Cat. No.:	*B2963266*

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For decades, SCXRD has been the unparalleled technique for determining the precise three-dimensional structure of crystalline materials.[6] It provides unequivocal data on molecular conformation, stereochemistry, and the intricate network of intermolecular interactions that govern the packing of molecules in the crystal lattice.[4]

The Causality Behind the SCXRD Workflow

The journey from a synthesized compound to a fully refined crystal structure is a multi-step process where each stage is critical for a successful outcome. The choice to pursue SCXRD is driven by the need for high-resolution data that is unattainable by other methods.



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Caption: Experimental workflow for Single-Crystal X-ray Diffraction (SCXRD).

Experimental Protocol: A Self-Validating System

The following protocol is based on established methods for similar quinoline derivatives and serves as a robust starting point.[7][8] The focus here is on the parent acid, 2-oxo-1,2-dihydroquinoline-4-carboxylic acid, as its crystallization is well-documented and provides a direct precursor for the target carboxamide.

Part A: Synthesis and Crystallization

The synthesis of the carboxamide's precursor, 2-oxo-1,2-dihydroquinoline-4-carboxylic acid, is a critical first step.

- Step 1: Synthesis. To a solution of isatin (13.6 mmol) and malonic acid (13.6 mmol) in 30 ml of acetic acid, add sodium acetate (1.36 mmol).[7][9] Reflux the reaction mixture for 24 hours. The causality here is a condensation reaction to form the quinoline ring system.

- Step 2: Precipitation. After cooling the reaction mixture, add 100 ml of an ice-water mixture to precipitate the product.[7][9]

- Step 3: Recrystallization for Crystal Growth. The quality of the diffraction data is directly dependent on the quality of the single crystal. Therefore, careful recrystallization is crucial.

  - Method 1: Slow Evaporation. Dissolve the crude product in a suitable solvent (e.g., ethanol, DMF) to near saturation and filter to remove impurities.[8][10] Cover the container with a perforated lid to allow for slow solvent evaporation over several days in a vibration-free environment.[10] This gradual increase in concentration promotes the formation of large, well-ordered crystals.

  - Method 2: Vapor Diffusion. Place a concentrated solution of the compound in a small open vial. Place this vial inside a larger sealed container that contains a more volatile "anti-solvent" in which the compound is insoluble.[4] The slow diffusion of the anti-solvent vapor into the compound's solution gradually reduces its solubility, inducing crystallization.[10]

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This is often the most successful method for obtaining high-quality crystals from small amounts of material.[10]

Part B: Data Collection and Structure Refinement

- Step 4: Crystal Mounting. Carefully select a single crystal of suitable size (typically 0.1-0.3 mm) under a microscope and mount it on a goniometer head.[4]
- Step 5: Data Collection. The crystal is mounted on a diffractometer, centered in the X-ray beam, and typically cooled to a low temperature (e.g., 150 K) to minimize thermal vibrations, which sharpens the diffraction spots.[8][11] A series of diffraction images are collected as the crystal is rotated.[4]
- Step 6: Structure Solution and Refinement. The collected data are processed to determine the unit cell parameters and space group.[7] Programs like SHELXT are used to solve the phase problem and generate an initial electron density map, from which an initial model of the structure is built.[7] This model is then refined using programs like SHELXL against the experimental data to optimize atomic positions and thermal parameters, resulting in a final, highly accurate molecular structure.[7][12]

Comparative Analysis with Alternative & Complementary Techniques

While SCXRD provides the definitive structure, a comprehensive analysis often involves an integrated approach, leveraging other techniques to build a complete picture of the compound's properties.

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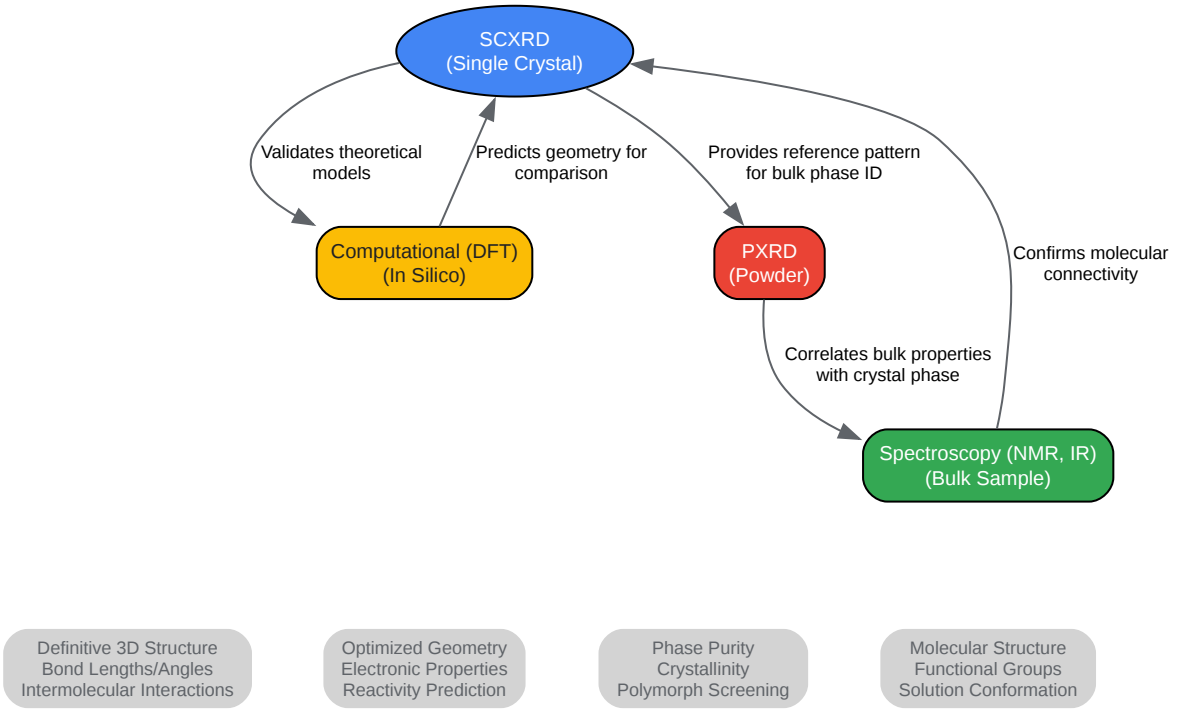

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Caption: Interplay of analytical techniques for structural characterization.

Powder X-ray Diffraction (PXRD)

PXRD is a powerful technique for analyzing the crystallographic structure of a bulk powder sample.[13] Instead of a single crystal, it analyzes a large collection of randomly oriented microcrystals, producing a characteristic diffraction pattern that serves as a "fingerprint" for a specific crystalline phase.[5]

Performance Comparison: SCXRD vs. PXRD

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Feature	Single-Crystal XRD (SCXRD)	Powder XRD (PXRD)
Sample Requirement	A single, high-quality crystal (0.1-0.3 mm).[4]	Microcrystalline powder (~100 µm particles).[5]
Information Output	Precise 3D atomic coordinates, bond lengths, angles, absolute stereochemistry, intermolecular interactions.[4]	Phase identification, lattice parameters, crystallinity, polymorph screening, quantification of mixtures.[5]
Resolution	Atomic resolution.	Lower resolution; peak overlap can be an issue.
Primary Application	Unambiguous structure determination of new compounds.	Routine quality control, phase purity analysis, polymorph and stability studies.[5]
Causality for Choice	Chosen when the exact 3D atomic arrangement must be known for SAR or mechanistic studies.	Chosen for analyzing bulk material to ensure consistency, identify polymorphs, or when single crystals cannot be grown.

Computational Analysis (DFT)

Computational methods, particularly Density Functional Theory (DFT), allow for the in silico investigation of molecular properties. Geometry optimizations can predict the lowest-energy conformation of a molecule in the gas phase, providing a valuable comparison to the solid-state structure determined by SCXRD, which is influenced by crystal packing forces. Furthermore, DFT can calculate electronic properties like HOMO-LUMO energy gaps, which are indicators of chemical stability and reactivity.

Spectroscopic Characterization (NMR, IR)

Spectroscopic techniques are indispensable for confirming the molecular structure (i.e., the connectivity of atoms).

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- Nuclear Magnetic Resonance (NMR): ^{1}H and ^{13}C NMR spectra provide detailed information about the chemical environment of each proton and carbon atom, confirming the molecular framework.[14][15]

- Infrared (IR) Spectroscopy: IR analysis identifies the functional groups present in the molecule, such as the characteristic C=O stretching vibrations of the ester and lactam groups.[15]

These techniques validate that the crystal analyzed by SCXRD is indeed the correct synthesized molecule, forming a crucial part of a self-validating analytical system.

Data Presentation: A Case Study of a Precursor

The following tables present crystallographic and hydrogen bonding data for 2-oxo-1,2-dihydroquinoline-4-carboxylic acid monohydrate, a closely related precursor to the topic compound. This data, derived from published crystallographic studies, exemplifies the detailed information obtained from an SCXRD experiment.[7][11]

Table 1: Experimental Crystallographic Data[7][11]

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Parameter	Value
Chemical Formula	$C_{10}H_7NO_3 \cdot H_2O$
Crystal System	Monoclinic
Space Group	P2/n
a (Å)	20.7884 (8)
b (Å)	3.7215 (1)
c (Å)	23.8849 (9)
β (°)	98.582 (2)
Volume (Å^3)	1827.14 (11)
Z (molecules/unit cell)	8
Temperature (K)	150
R-factor (R1)	0.041

Table 2: Key Hydrogen Bond Interactions (Å, °)[7][9]

Donor–H···Acceptor	D–H	H···A	D···A	D–H···A
N1–H1···O1	0.91	1.91	2.8100 (17)	169
N2–H2B···O4	0.91	1.92	2.8229 (16)	171
O6–H6A···O7	0.87	1.68	2.5423 (17)	172

This data reveals a complex network of O—H···O and N—H···O hydrogen bonds that link the quinolone molecules and water molecules into stepped sheets, demonstrating the power of SCXRD to reveal supramolecular architecture.[7][11]

Conclusion

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For the definitive structural analysis of 2-oxo-1,2-dihydroquinoline-4-carboxamide, Single-Crystal X-ray Diffraction (SCXRD) remains the gold standard. It is the only technique that provides a complete and unambiguous three-dimensional picture of the molecule at atomic resolution, which is essential for rational drug design and understanding intermolecular interactions.

However, a truly robust characterization relies on an integrated analytical approach. Powder X-ray Diffraction (PXRD) is essential for assessing the bulk properties of the synthesized material, such as phase purity and polymorphism, which are critical for pharmaceutical development. Computational methods offer predictive insights into the molecule's intrinsic properties, while spectroscopic techniques (NMR, IR) provide orthogonal confirmation of the molecular structure. By combining the strengths of these methods, researchers can achieve a comprehensive and self-validating understanding of the target compound, from its molecular connectivity to its solid-state packing and beyond.

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